

Stability and Storage of Lauric Anhydride: A Technical Guide

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Compound of Interest

Compound Name: Lauric anhydride

Cat. No.: B1208293

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This technical guide provides a comprehensive overview of the stability and storage conditions for **lauric anhydride**. Understanding these parameters is critical for maintaining the integrity of the compound in research, development, and manufacturing environments. This document synthesizes available data on the physical and chemical properties, degradation pathways, and recommended handling procedures for **lauric anhydride**.

Physicochemical Properties

Lauric anhydride, also known as dodecanoic anhydride, is the symmetrical anhydride of lauric acid.^[1] It is a white to off-white solid at room temperature.^{[2][3][4]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Lauric Anhydride**

Property	Value	References
CAS Number	645-66-9	[5]
Molecular Formula	C24H46O3	
Molecular Weight	382.62 g/mol	
Melting Point	41-46 °C	
Boiling Point	225 °C @ 100 mmHg	
Flash Point	>110 °C (>230 °F)	
Solubility	Insoluble in water, slightly soluble in chloroform.	
Appearance	White to off-white solid.	

Chemical Stability and Degradation

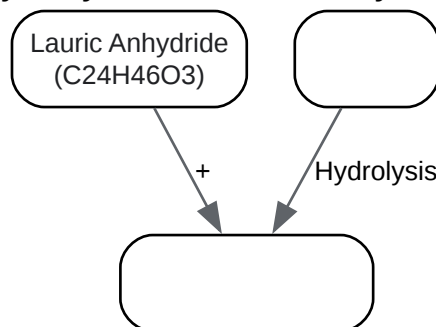
Lauric anhydride is generally considered stable under recommended storage conditions. However, as a carboxylic acid anhydride, its primary route of degradation is hydrolysis.

Hydrolysis

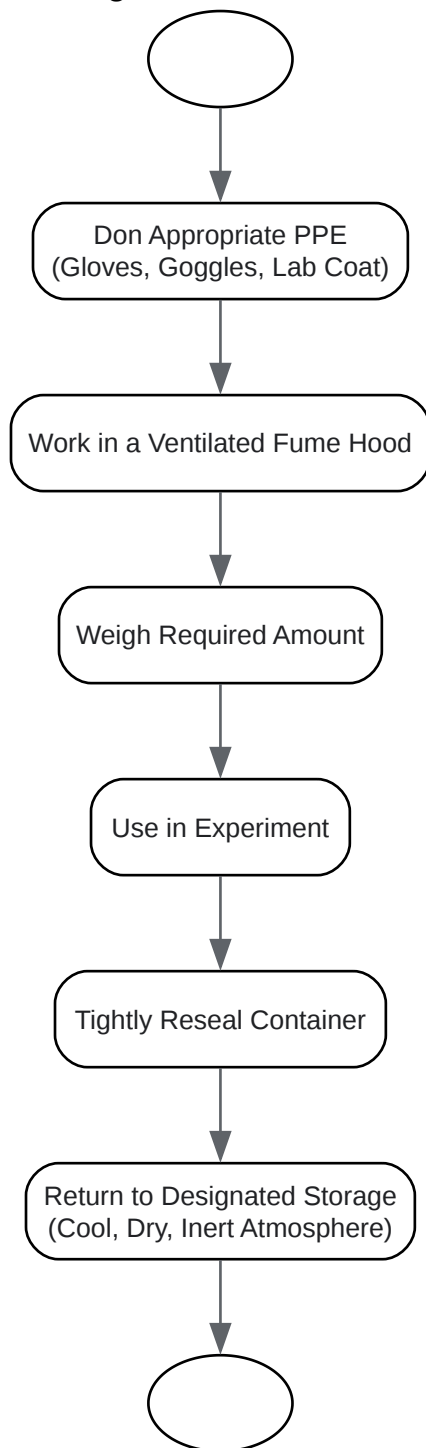
Lauric anhydride is sensitive to moisture and will readily hydrolyze in the presence of water to form two equivalents of lauric acid. This reaction is the most significant factor affecting the stability and purity of the compound during storage and handling. The hydrolysis reaction can be accelerated by the presence of bases.

The degradation pathway via hydrolysis is illustrated in the following diagram:

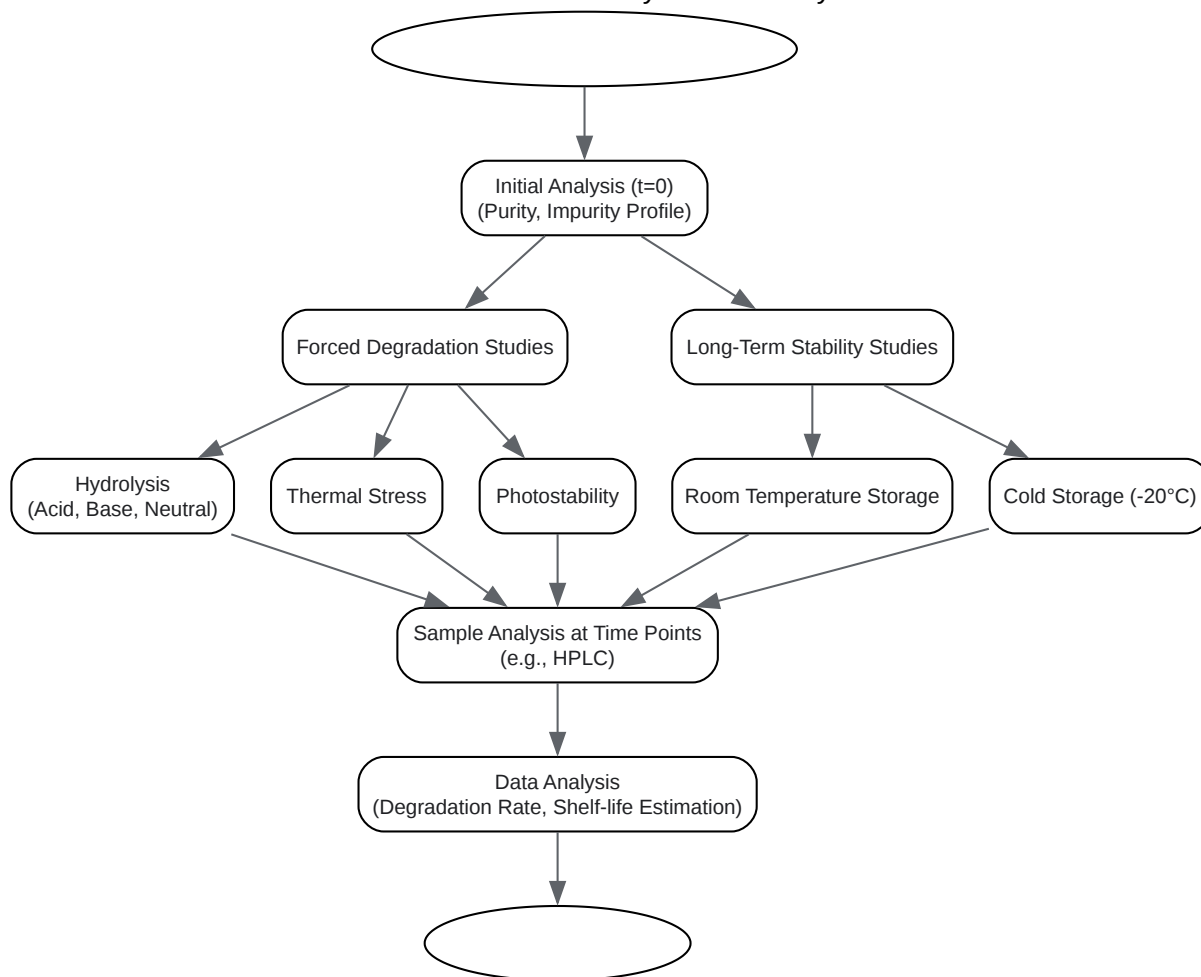
Hydrolysis of Lauric Anhydride



Handling and Storage Workflow for Lauric Anhydride



General Workflow for Lauric Anhydride Stability Assessment



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References

- 1. Lauric anhydride | C₂₄H₄₆O₃ | CID 69527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 645-66-9 CAS MSDS (LAURIC ANHYDRIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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- 4. LAURIC ANHYDRIDE | 645-66-9 [amp.chemicalbook.com]
- 5. Page loading... [guidechem.com]
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